

Application Notes and Protocols for CCT251545 in Xenograft Mouse Models

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Compound of Interest		
Compound Name:	CCT251545	
Cat. No.:	B15621817	Get Quote

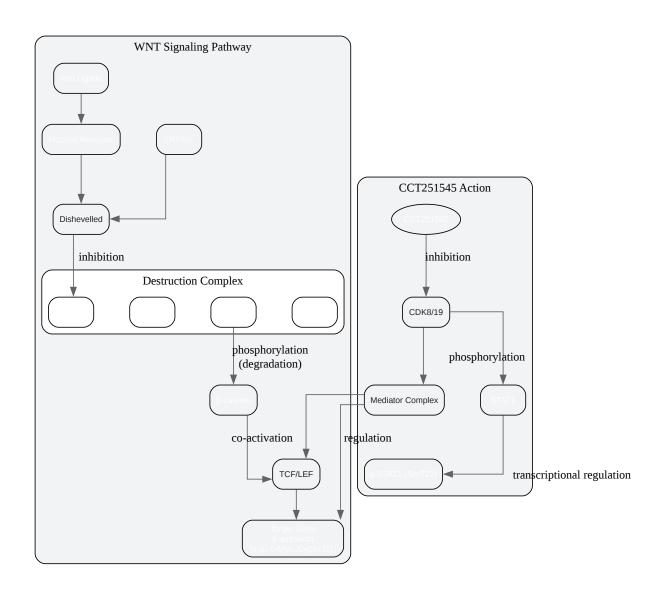
For Researchers, Scientists, and Drug Development Professionals

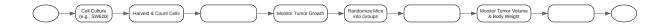
These application notes provide a comprehensive guide for the preclinical evaluation of **CCT251545**, a potent and selective inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and Cyclin-Dependent Kinase 19 (CDK19), in xenograft mouse models. **CCT251545** modulates the WNT signaling pathway, presenting a promising therapeutic strategy for cancers with aberrant WNT activity.

Mechanism of Action

CCT251545 is an orally bioavailable small molecule that selectively inhibits the kinase activity of CDK8 and CDK19. These kinases are components of the Mediator complex, which plays a crucial role in regulating transcription. By inhibiting CDK8 and CDK19, CCT251545 disrupts the transcription of WNT pathway target genes, which are often implicated in cancer cell proliferation and survival. Additionally, CCT251545 has been shown to modulate the STAT1 signaling pathway, with the phosphorylation of STAT1 at serine 727 (p-STAT1Ser727) serving as a key pharmacodynamic biomarker of its activity.









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